

An In-depth Technical Guide on 3-Fluoro-2-methyl-6-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-2-methyl-6-nitroaniline

Cat. No.: B1309285

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Abstract: This whitepaper provides a comprehensive technical overview of **3-Fluoro-2-methyl-6-nitroaniline**, a key intermediate in the synthesis of various organic compounds. The document details its chemical properties, outlines a standard synthesis protocol, and discusses its potential applications, particularly within the pharmaceutical and agrochemical industries. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Introduction

3-Fluoro-2-methyl-6-nitroaniline is an aromatic amine with the chemical formula $C_7H_7FN_2O_2$. Its structure, featuring a combination of fluoro, methyl, and nitro functional groups on an aniline core, makes it a versatile building block in organic synthesis. The strategic placement of these substituents influences the molecule's reactivity and makes it a valuable precursor for creating more complex molecules with desired biological activities. The nitro group, in particular, is a known pharmacophore and can be a critical component in the development of new therapeutic agents.^[1]

IUPAC Name: **3-Fluoro-2-methyl-6-nitroaniline**

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Fluoro-2-methyl-6-nitroaniline** is presented in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	485832-96-0	[2]
Molecular Formula	C ₇ H ₇ FN ₂ O ₂	[2]
Molecular Weight	170.14 g/mol	[2][3]
Appearance	Not specified, likely a crystalline solid	
Purity	Min. 95%	[3]
Storage Conditions	Keep in dark place, inert atmosphere, room temperature	[2]

Synthesis Protocol

The synthesis of substituted nitroanilines often involves the nitration of an appropriately substituted acetanilide, followed by hydrolysis. A general and widely used method for producing related compounds like 2-methyl-6-nitroaniline involves the acetylation of the parent aniline, followed by a controlled nitration and subsequent deacetylation.[4][5][6]

Experimental Protocol: Synthesis of **3-Fluoro-2-methyl-6-nitroaniline**

This protocol is a representative synthesis based on established methods for analogous compounds.

Materials:

- 3-Fluoro-2-methylaniline
- Acetic anhydride
- Concentrated Sulfuric acid (H₂SO₄)
- Concentrated Nitric acid (HNO₃, 70%)
- Hydrochloric acid (HCl) or Sulfuric acid for hydrolysis

- Ice
- Sodium Hydroxide (NaOH) solution

Procedure:

- Acetylation: 3-Fluoro-2-methylaniline is slowly added to acetic anhydride with stirring. The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
- Nitration: The resulting acetanilide is dissolved in concentrated sulfuric acid and cooled in an ice-salt bath. A mixture of nitric acid and sulfuric acid is then added dropwise, ensuring the temperature is kept low to control the regioselectivity of the nitration.
- Work-up and Isolation of Intermediate: The reaction mixture is poured onto crushed ice, leading to the precipitation of the nitrated acetanilide. The solid is collected by filtration and washed with cold water.
- Hydrolysis: The crude nitrated acetanilide is heated under reflux with an acid catalyst (e.g., sulfuric or hydrochloric acid) to remove the acetyl group.
- Final Product Isolation and Purification: After hydrolysis, the reaction mixture is cooled and neutralized with a base (e.g., NaOH solution) to precipitate the **3-Fluoro-2-methyl-6-nitroaniline**. The product is then collected by filtration, washed with water, and can be further purified by recrystallization.

Safety Precautions: This synthesis involves the use of strong acids and nitrating agents, which are highly corrosive and potentially explosive. All steps should be carried out in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Applications in Research and Development

Substituted nitroanilines are crucial intermediates in the synthesis of a wide range of commercially important compounds.

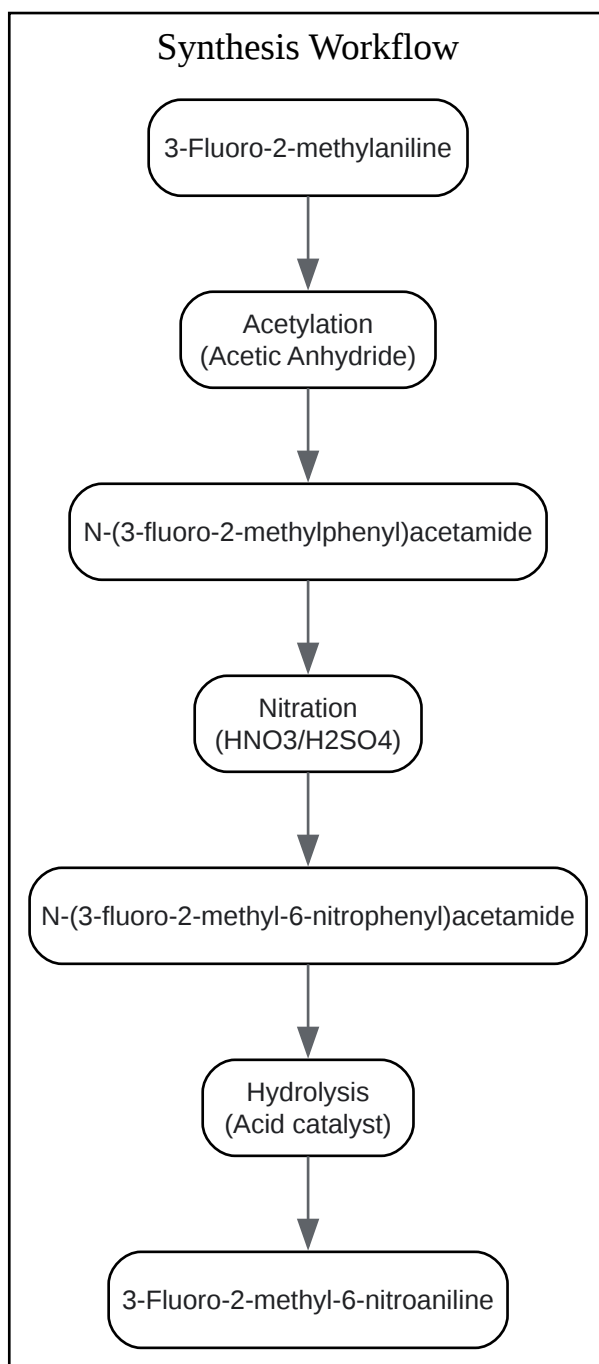
- **Pharmaceutical Synthesis:** The unique substitution pattern of **3-Fluoro-2-methyl-6-nitroaniline** makes it a valuable starting material for the synthesis of complex heterocyclic

compounds. The nitro group can be reduced to an amine, which can then undergo various coupling reactions. The fluorine atom can enhance metabolic stability and binding affinity of the final drug molecule.[7] Nitro-containing compounds have been extensively investigated for their broad biological activities, including antibacterial, antineoplastic, and antiparasitic properties.[1][8]

- Agrochemicals: Similar to the pharmaceutical industry, the agrochemical sector utilizes such intermediates to develop new herbicides, fungicides, and insecticides.[9]
- Dye Industry: Nitroanilines are precursors to azo dyes and other colorants.[10]

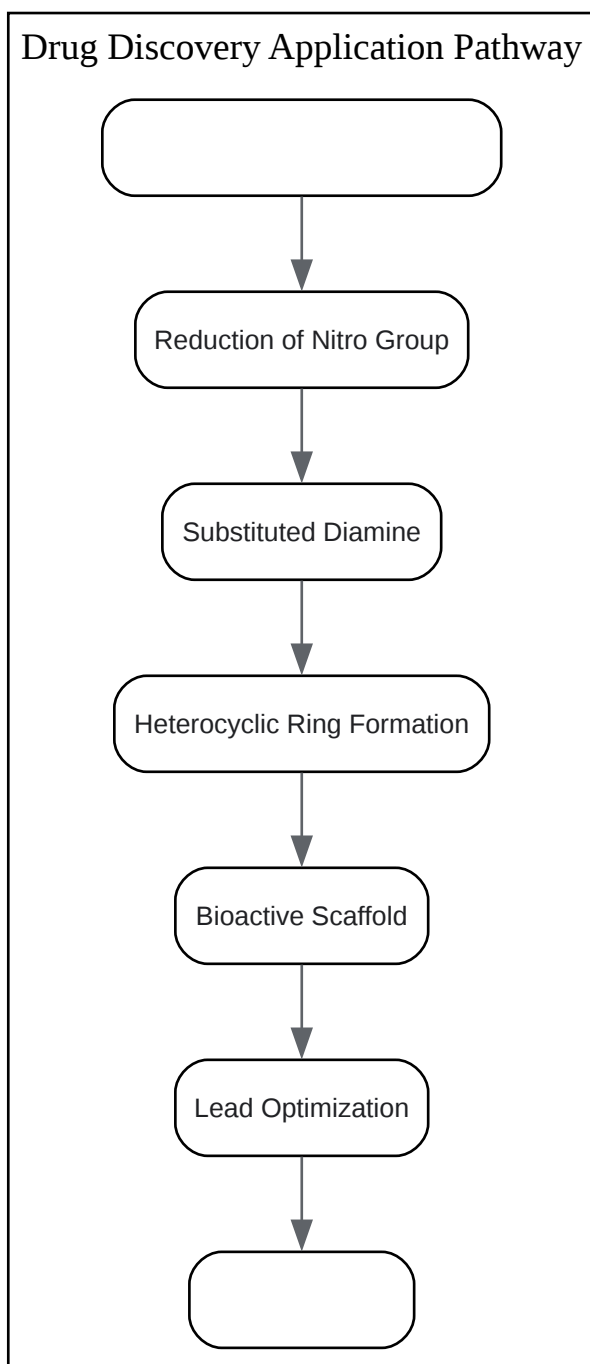
Logical and Experimental Workflows

The following diagrams illustrate the synthesis workflow and a potential pathway for its application in drug discovery.



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Caption: Synthesis workflow for **3-Fluoro-2-methyl-6-nitroaniline**.



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Caption: Potential application pathway in drug discovery.

Conclusion

3-Fluoro-2-methyl-6-nitroaniline is a significant chemical intermediate with considerable potential in various fields, most notably in the development of new pharmaceuticals and agrochemicals. Its synthesis, while requiring careful control of reaction conditions, follows established chemical principles. The data and protocols presented in this guide offer a foundational resource for researchers and professionals working with this versatile compound. Further research into its applications is warranted to fully explore its synthetic utility.

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